

Application Notes and Protocols for Diethylenetriamine in Flotation Separation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Diethylenetetramine

CAS No.: 1336-49-8

Cat. No.: B12653574

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and laboratory protocols for the utilization of Diethylenetriamine (DETA) and its derivatives as depressants in mineral flotation separation. The information is targeted toward professionals in research and development who require a comprehensive understanding of the application and mechanisms of these reagents.

Introduction

Diethylenetriamine (DETA) and its derivatives are effective chelating agents used in froth flotation to selectively depress the flotation of certain minerals, thereby enabling the separation of valuable minerals from gangue.^{[1][2]} The primary mechanism of action involves the formation of stable complexes with metal ions on the mineral surface, rendering it hydrophilic and preventing the adsorption of collectors.^{[1][3][4]} This protocol focuses on the application of a DETA derivative, Diethylenetriaminepenta (methylene-phosphonic acid) pentasodium salt (DTPMPA), as a depressant for calcite in the flotation of scheelite, and the use of DETA as a depressant for Cu-activated pyrite.

Mechanism of Action

The depressive effect of DETA and its derivatives is attributed to their ability to chelate with metal ions present on the mineral surfaces.

- **DTPMPA as a Calcite Depressant:** In the separation of scheelite from calcite, DTPMPA acts as a selective depressant for calcite. The surface of calcite is positively charged due to the presence of Ca^{2+} ions. The phosphonic acid groups ($-\text{PO}_3\text{H}^-$) in the DTPMPA molecule chelate with these Ca^{2+} sites, forming a hydrophilic layer on the calcite surface.[5][6][7] This layer inhibits the adsorption of the collector (e.g., sodium oleate), thus depressing the flotation of calcite.[5][6][7] Conversely, DTPMPA shows minimal adsorption on the scheelite surface due to electrostatic repulsion and spatial hindrance, allowing for its successful flotation.[5][6][7]
- **DETA as a Pyrite Depressant:** In the case of Cu-activated pyrite, DETA functions as a depressant by removing the activating copper ions from the pyrite surface to form soluble Cu-DETA complexes.[3] It also competes with the collector for copper sites on the activated pyrite surface.[3] Aeration in the presence of DETA can further enhance the depression of pyrite by promoting the formation of hydrophilic iron oxy-hydroxides and Cu(I)-DETA species on the surface.[3]

Quantitative Data Summary

The following tables summarize the quantitative data from flotation experiments using DTPMPA and DETA as depressants.

Table 1: Flotation Recovery of Scheelite and Calcite with Varying DTPMPA Dosage

DTPMPA Dosage (mg/L)	Scheelite Recovery (%)	Calcite Recovery (%)
0	~95	~85
20	~94	~60
40	~93	~40
60	~92	~25
80	~91	~15
100	~90	~18

Conditions: pH = 9.0, Sodium Oleate (NaOl) collector concentration = 20 mg/L.

Table 2: Flotation Results of Artificially Mixed Ore (Scheelite:Calcite = 1:1)

Depressant	WO ₃ Grade (%)	WO ₃ Recovery (%)
None	45.21	90.15
DTPMPA (80 mg/L)	69.84	83.90

Conditions: pH = 9.0, Sodium Oleate (NaOl) collector concentration = 20 mg/L.[8]

Table 3: Effect of DETA on the Flotation of Cu-Activated Pyrite

Condition	DETA Dosage (g/t)	Pyrite Flotation Rate Constant (min ⁻¹)
Non-aerated	0	1.06
Non-aerated	200	0.61
Non-aerated	500	0.29
Aerated	0	Not Specified
Aerated	500	0.02

Conditions: pH = 10, CuSO₄ = 200 g/t, Potassium Amyl Xanthate (PAX) = 100 g/t.[3]

Experimental Protocols

Protocol for Flotation Separation of Scheelite from Calcite using DTPMPA

This protocol describes the laboratory procedure for the micro-flotation of single minerals (scheelite and calcite) and their artificial mixture using DTPMPA as a selective depressant.

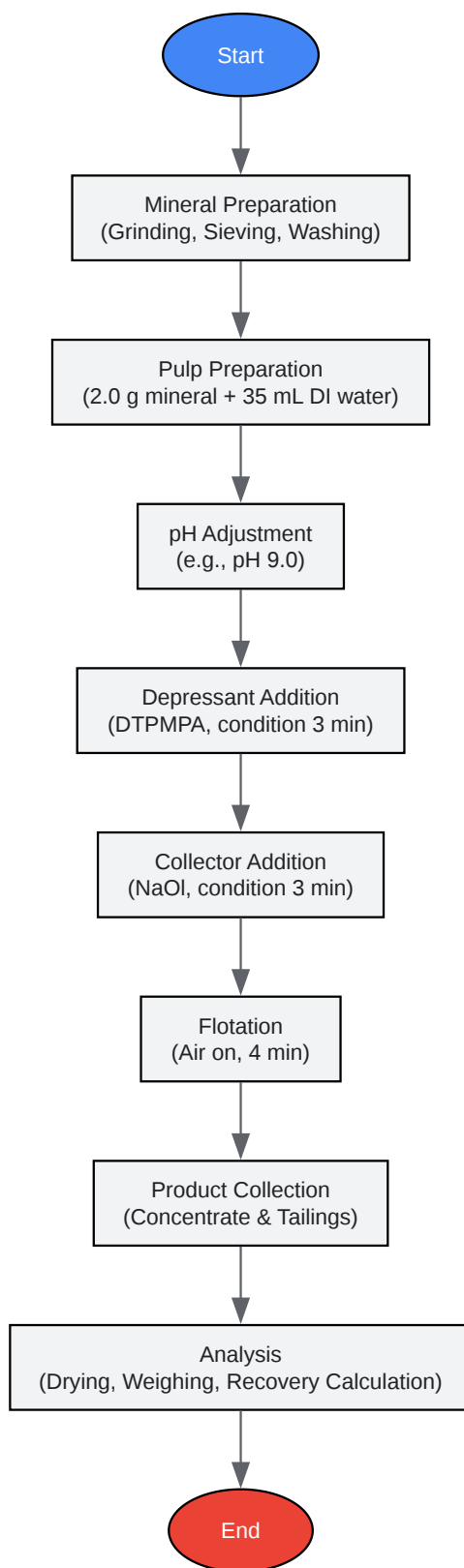
Materials and Reagents:

- Pure scheelite and calcite mineral samples
- Diethylenetriaminepenta (methylene-phosphonic acid) pentasodium salt (DTPMPA)
- Sodium Oleate (NaOl) (Collector)
- HCl and NaOH solutions (for pH adjustment)
- Deionized water
- Flotation machine with a 40 mL plexiglass cell
- pH meter
- Analytical balance

Procedure:

- Mineral Preparation: Grind the pure mineral samples and screen them to obtain a particle size fraction of -74 to +38 μm . Wash the sized minerals with deionized water and dry them before use.
- Pulp Preparation: Add 2.0 g of the single mineral sample to 35 mL of deionized water in the flotation cell.

- pH Adjustment: Stir the pulp for 1 minute and then adjust the pH to the desired value (e.g., 9.0) using HCl or NaOH solutions.
- Depressant Addition: Add the desired concentration of DTPMPA solution (e.g., 80 mg/L) to the pulp and condition for 3 minutes.
- Collector Addition: Introduce the collector, sodium oleate (20 mg/L), and condition for another 3 minutes.
- Flotation: Turn on the air supply at a rate of 0.2 L/min and collect the froth for 4 minutes.
- Product Collection and Analysis: Collect the floated (concentrate) and un-floated (tailings) products. Filter, dry, and weigh both fractions. Calculate the flotation recovery.
- Mixed Mineral Flotation: For artificially mixed minerals, prepare a 1:1 mixture of scheelite and calcite (1.0 g of each). Follow the same procedure as for the single mineral flotation. Analyze the WO_3 grade and recovery in the concentrate and tailings.



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Caption: Workflow for scheelite-calcite flotation.

Protocol for Depression of Cu-Activated Pyrite using DETA

This protocol outlines the laboratory procedure for studying the effect of DETA on the flotation of copper-activated pyrite.

Materials and Reagents:

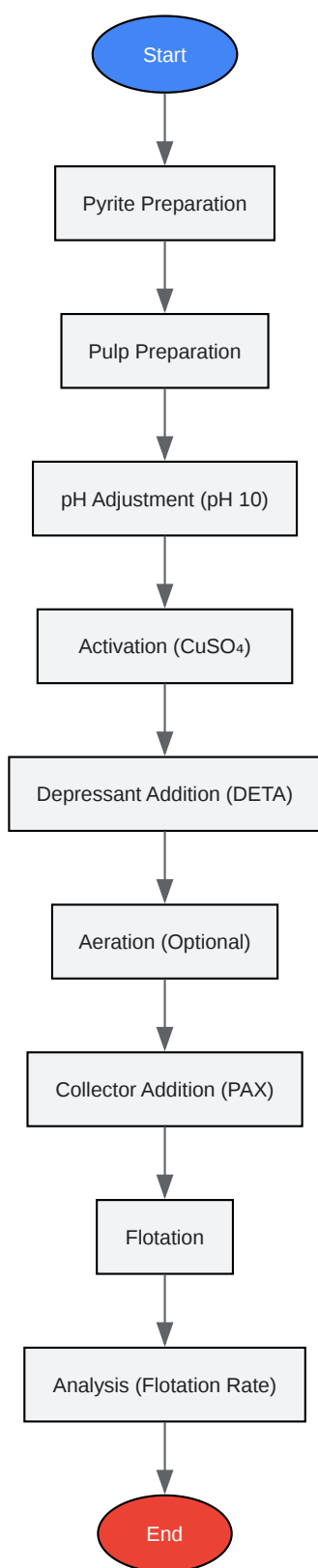
- Pure pyrite mineral sample
- Diethylenetriamine (DETA)
- Copper Sulfate (CuSO_4) (Activator)
- Potassium Amyl Xanthate (PAX) (Collector)
- Lime (for pH adjustment)
- Deionized water
- Flotation machine
- pH meter
- Analytical balance

Procedure:

- Mineral Preparation: Prepare a pure pyrite sample by grinding and sizing.
- Pulp Preparation: Prepare a mineral slurry in the flotation cell.
- pH Adjustment: Adjust the pulp pH to 10 using lime.
- Activation: Add CuSO_4 solution (200 g/t) and condition for a set time.
- Depressant Addition: Introduce the desired concentration of DETA solution (e.g., 200 or 500 g/t) and condition. For aerated tests, introduce air at a specified rate (e.g., 2 dm^3/min) for a

set duration (e.g., 5 min) during or after DETA addition.

- Collector Addition: Add the collector, PAX (100 g/t), and condition.
- Flotation: Perform flotation for a specified time, collecting froth at timed intervals.
- Analysis: Analyze the flotation products to determine the flotation rate constant.

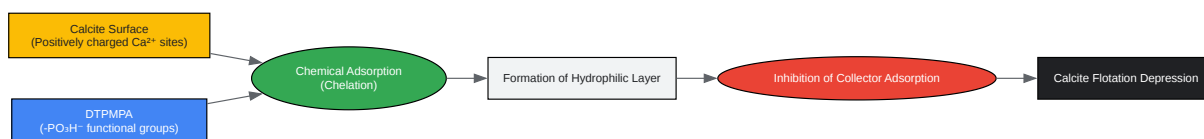


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Caption: Workflow for Cu-activated pyrite flotation.

Signaling Pathways and Logical Relationships

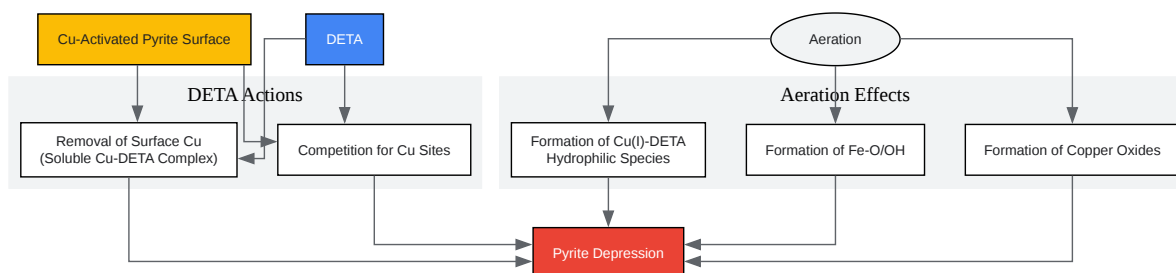
The depression mechanism of DTPMPA on calcite involves a direct chemical interaction. The logical relationship can be visualized as follows:



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Caption: DTPMPA depression mechanism on calcite.

The action of DETA on Cu-activated pyrite involves multiple steps leading to its depression.



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Caption: DETA depression mechanism on pyrite.

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References

- [1. utoronto.scholaris.ca \[utoronto.scholaris.ca\]](#)
- [2. utoronto.scholaris.ca \[utoronto.scholaris.ca\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. journalssystem.com \[journalssystem.com\]](#)
- [7. Application of diethylenetriaminepenta pentasodium salt as an eco-friendly depressant to effectively improve the flotation separation of scheelite and calcite - Physicochemical Problems of Mineral Processing - Tom Vol. 59, iss. 6 \(2023\) - BazTech - Yadda \[yadda.icm.edu.pl\]](#)
- [8. yadda.icm.edu.pl \[yadda.icm.edu.pl\]](#)
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